

optimization of AF-CX 1325 for specific cancer models

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Compound of Interest

Compound Name: AF-CX 1325

Cat. No.: B1665041

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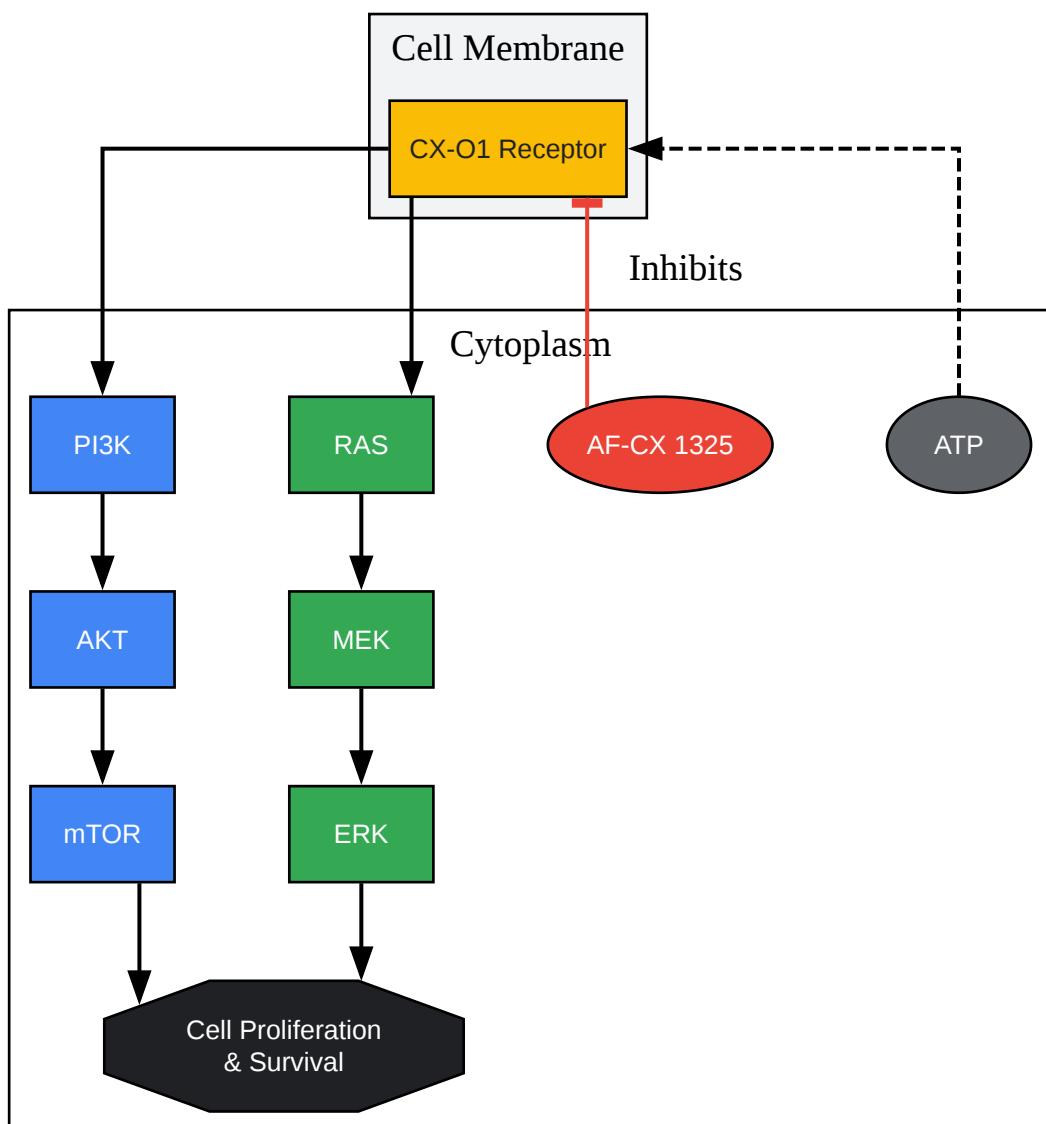
Technical Support Center: AF-CX 1325

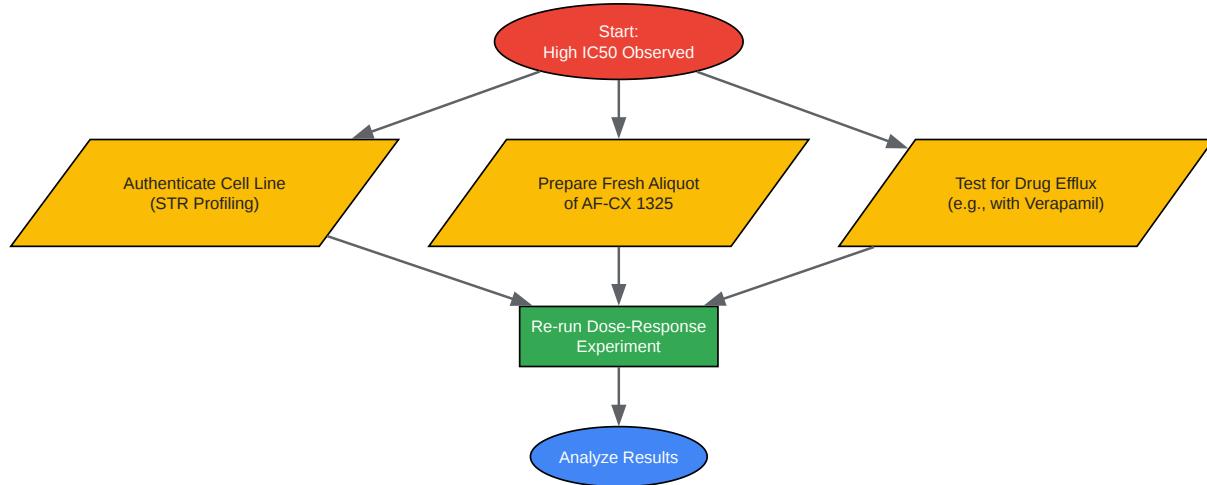
This technical support center provides troubleshooting guidance and frequently asked questions for researchers utilizing **AF-CX 1325** in various cancer models.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action for **AF-CX 1325**?

A1: **AF-CX 1325** is a potent and selective small molecule inhibitor of the CX-Oncogene 1 (CX-O1) receptor tyrosine kinase. In many cancer models, aberrant signaling through the CX-O1 pathway leads to increased cell proliferation and survival. **AF-CX 1325** competitively binds to the ATP-binding pocket of CX-O1, preventing its autophosphorylation and the subsequent activation of downstream signaling cascades, primarily the PI3K/AKT/mTOR and RAS/MEK/ERK pathways. This inhibition ultimately leads to cell cycle arrest and apoptosis in cancer cells dependent on CX-O1 signaling.





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